

cardol diene synthesis and characterization

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Compound of Interest

Compound Name: Cardol diene

Cat. No.: B15579953

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Abstract

Cardol diene, chemically known as 5-[(8Z,11Z)-pentadecadien-1-yl]-1,3-benzenediol, is a naturally occurring phenolic lipid found in cashew nut shell liquid (CNSL). This compound has garnered significant interest in the scientific community due to its notable biological activities, particularly its schistosomicidal properties. This technical guide provides a comprehensive overview of the synthesis, characterization, and known biological effects of **cardol diene**, serving as a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

Introduction

Cardol diene is a resorcinolic lipid, part of the broader family of cardols, which are major constituents of CNSL, a byproduct of the cashew industry.^{[1][2]} The unique structure of **cardol diene**, featuring a resorcinol head and a C15 unsaturated aliphatic tail with two cis double bonds, contributes to its distinct physicochemical properties and biological functions. Its potential as a therapeutic agent, especially against the parasitic flatworm *Schistosoma mansoni*, has made it a target of synthetic and pharmacological studies.^{[3][4]}

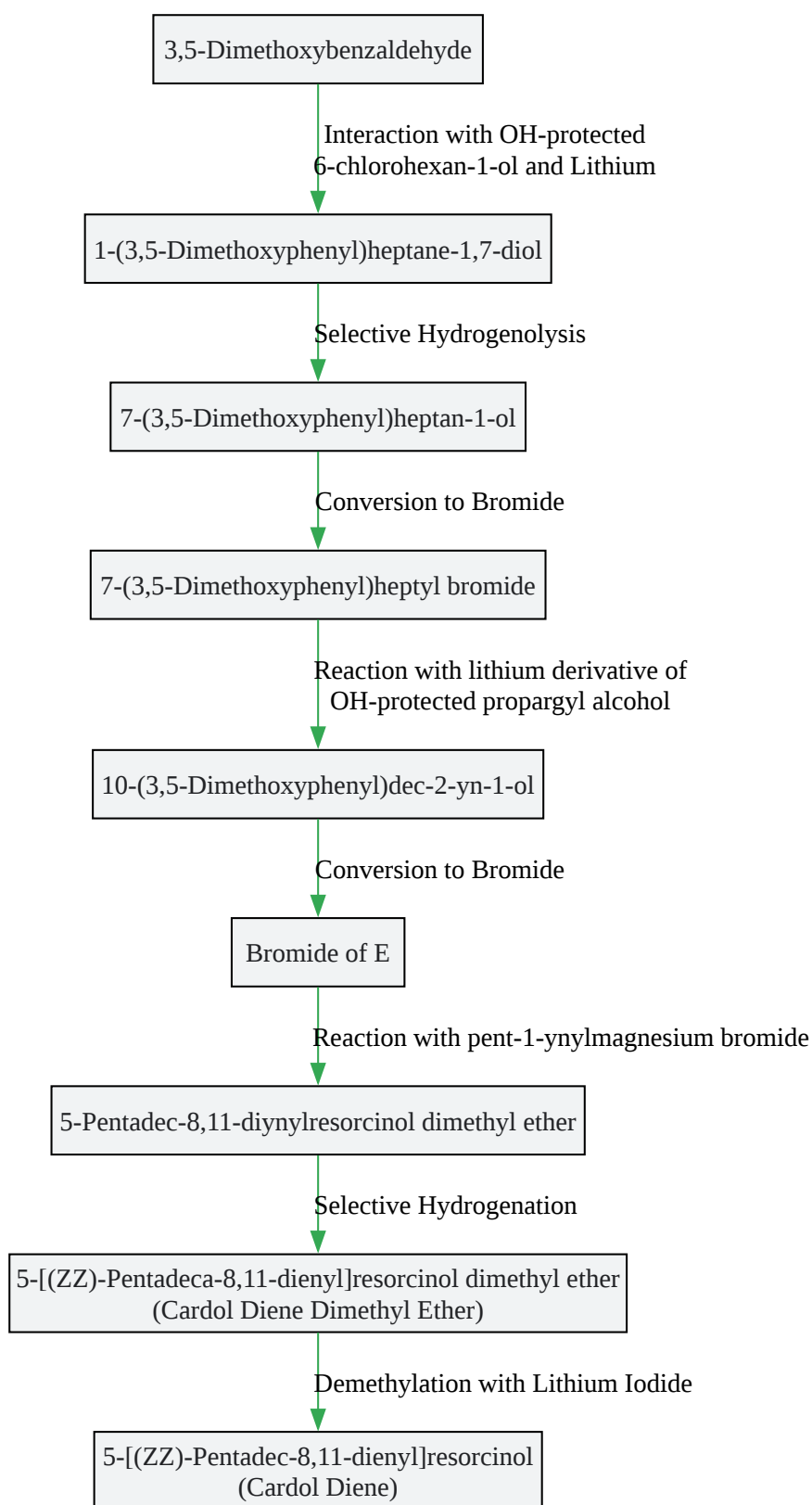
Synthesis of Cardol Diene

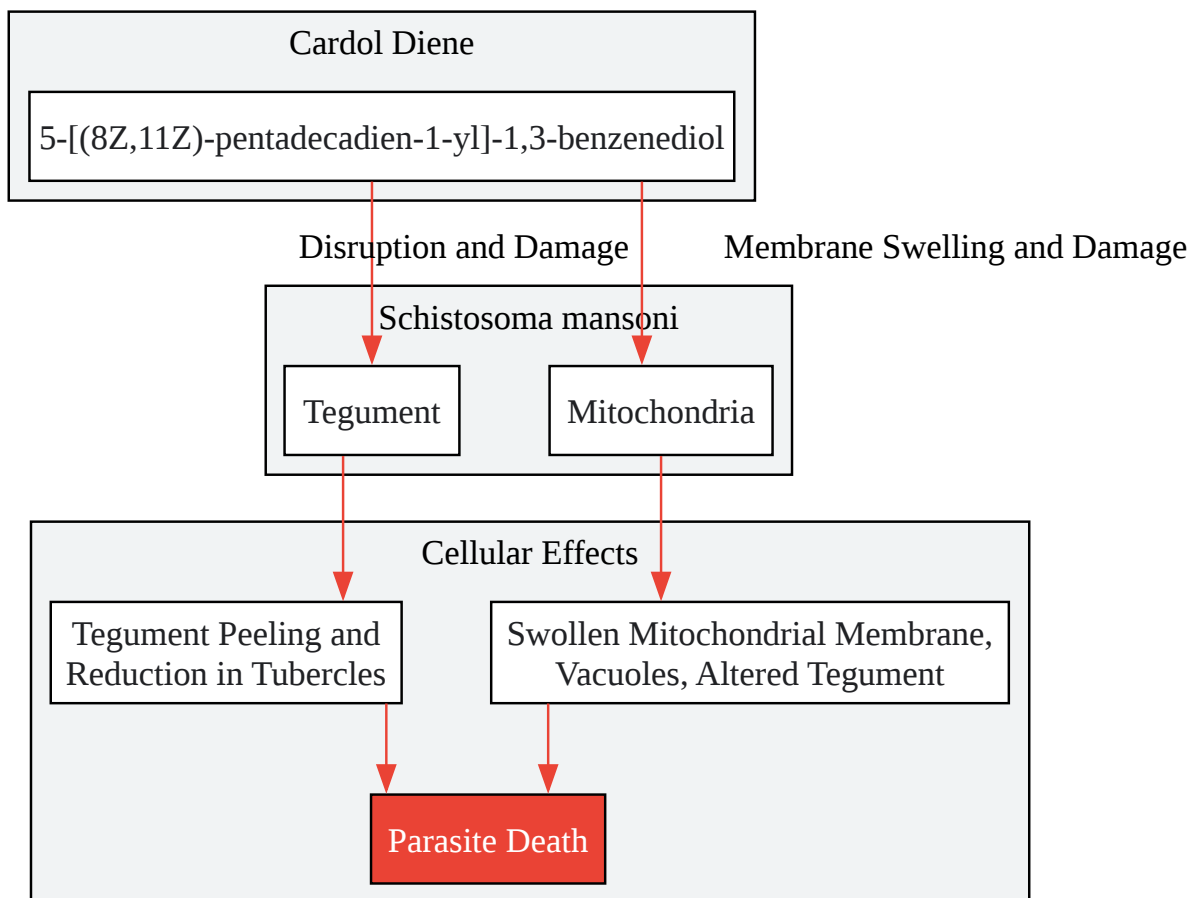
The total synthesis of **cardol diene** has been achieved, providing a route to obtain the pure compound for research purposes, independent of its natural source. The synthesis primarily involves the construction of the unsaturated side chain and its attachment to a protected resorcinol ring.

Synthetic Strategy Overview

A reported synthesis of **cardol diene** dimethyl ether starts from 3,5-dimethoxybenzaldehyde.^[1] The overall strategy involves the sequential construction of the C15 diene side chain through a series of coupling and reduction reactions, followed by demethylation to yield the final product.

A high-level overview of the synthetic workflow is presented below.





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References

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